

Application Notes and Protocols for Apoptosis Inhibition using Ac-AAVALLPAVLLALLAP-DEVD-CHO

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Compound of Interest

Compound Name: Ac-AAVALLPAVLLALLAP-DEVD-CHO

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Introduction

Ac-AAVALLPAVLLALLAP-DEVD-CHO is a potent, cell-permeable, and reversible inhibitor of caspase-3 and caspase-7. This peptide is composed of two key functional domains: the caspase-3 recognition and inhibition sequence, Ac-DEVD-CHO, and a cell-penetrating peptide (CPP) sequence, AAVALLPAVLLALLAP. The DEVD sequence is derived from the cleavage site of PARP, a key substrate of caspase-3, making Ac-DEVD-CHO a highly specific competitive inhibitor.[1][2] The addition of the CPP allows for efficient delivery of the inhibitor into living cells, making it a valuable tool for studying the role of caspase-3 and -7 in apoptosis in cell culture models.[3]

Mechanism of Action

Apoptosis, or programmed cell death, is a tightly regulated process that can be initiated through two main pathways: the extrinsic (death receptor-mediated) and the intrinsic (mitochondrial) pathways. Both pathways converge on the activation of executioner caspases, primarily caspase-3 and caspase-7.[4] Activated caspase-3 then cleaves a multitude of cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis.[5]

Ac-AAVALLPAVLLALLAP-DEVD-CHO exerts its anti-apoptotic effect by targeting and inhibiting the activity of caspase-3 and caspase-7. The aldehyde group (-CHO) on the DEVD peptide forms a reversible covalent bond with the active site cysteine of the caspase, thereby blocking its proteolytic activity.[2] By inhibiting caspase-3, the downstream events of the apoptotic cascade are prevented, leading to cell survival.

Data Presentation

The inhibitory activity of the core peptide, Ac-DEVD-CHO, against various caspases has been well-characterized. The following table summarizes the reported inhibition constants (K_i) and effective concentrations in various experimental systems. It is important to note that the optimal concentration of the cell-permeable **Ac-AAVALLPAVLLALLAP-DEVD-CHO** may vary depending on the cell type, the apoptotic stimulus, and the experimental conditions, and should be determined empirically.

Inhibitor	Target Caspase	Inhibition Constant (K _i)	Effective Concentration (in cell culture)	Reference
Ac-DEVD-CHO	Caspase-3	0.23 nM	10-100 µM	[2] [6]
Ac-DEVD-CHO	Caspase-7	1.6 nM	Not specified	[2]
Ac-DEVD-CHO	Caspase-8	0.92 nM	Not specified	[6]
Ac-DEVD-CHO	Caspase-1	18 nM	Not specified	[6]
Ac-DEVD-CHO	Caspase-2	1.7 µM	Not specified	[6]
Ac-DEVD-CHO	Caspase-6	31 nM	Not specified	[6]
Ac-DEVD-CHO	Caspase-9	60 nM	Not specified	[6]
Ac-DEVD-CHO	Caspase-10	12 nM	Not specified	[6]

Experimental Protocols

Protocol 1: Inhibition of Apoptosis in Cell Culture

This protocol provides a general guideline for using **Ac-AAVALLPAVLLALLAP-DEVD-CHO** to inhibit apoptosis in a cell culture model.

Materials:

- **Ac-AAVALLPAVLLALLAP-DEVD-CHO**
- DMSO (for reconstitution)
- Cell culture medium appropriate for the cell line
- Cell line of interest
- Apoptosis-inducing agent (e.g., staurosporine, etoposide, TNF-α)
- Phosphate-buffered saline (PBS)

- Apoptosis detection kit (e.g., Annexin V/PI staining, caspase activity assay)

Procedure:

- Reconstitution: Reconstitute the lyophilized **Ac-AAVALLPAVLLALLAP-DEVD-CHO** in sterile DMSO to create a stock solution (e.g., 10 mM). Store the stock solution at -20°C. Avoid repeated freeze-thaw cycles.
- Cell Seeding: Seed cells in appropriate culture vessels and allow them to adhere and reach the desired confluency (typically 60-80%).
- Inhibitor Pre-treatment: Dilute the **Ac-AAVALLPAVLLALLAP-DEVD-CHO** stock solution in pre-warmed cell culture medium to the desired final concentration. It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and apoptotic stimulus (a starting range of 10-50 µM is suggested). Remove the old medium from the cells and add the medium containing the inhibitor.
- Incubation: Incubate the cells with the inhibitor for a period of 1-2 hours at 37°C in a CO₂ incubator. This allows for cellular uptake of the inhibitor.
- Induction of Apoptosis: Following the pre-treatment, add the apoptosis-inducing agent to the culture medium at a pre-determined effective concentration.
- Incubation: Incubate the cells for the desired period to allow for the induction of apoptosis (this will vary depending on the stimulus and cell type).
- Assessment of Apoptosis: Harvest the cells and assess the level of apoptosis using a suitable method. Compare the results from cells treated with the inducer alone to those pre-treated with **Ac-AAVALLPAVLLALLAP-DEVD-CHO**.

Protocol 2: In Vitro Caspase-3 Activity Assay

This protocol describes how to measure the inhibitory effect of **Ac-AAVALLPAVLLALLAP-DEVD-CHO** on caspase-3 activity in cell lysates.

Materials:

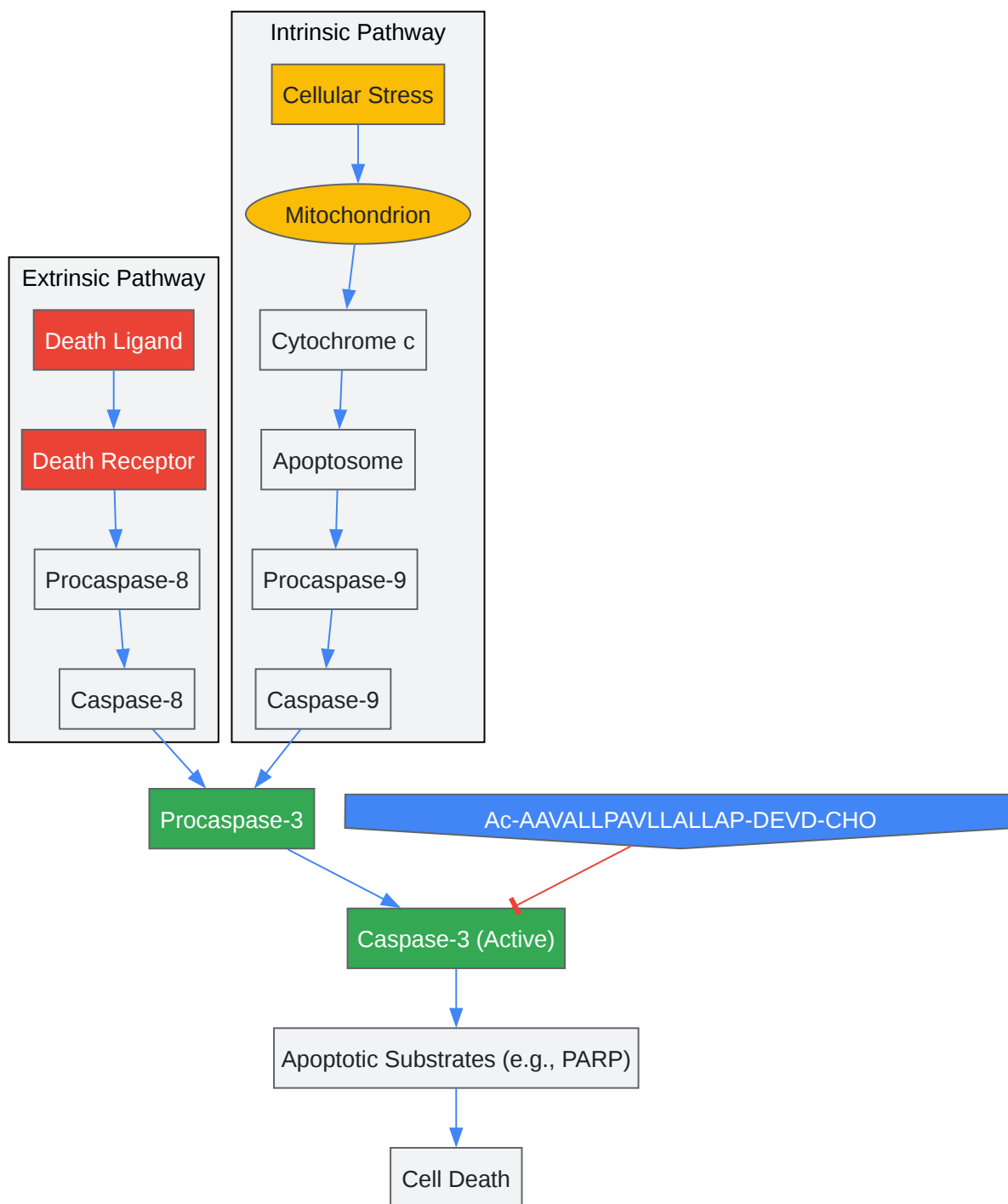
- Cells treated to induce apoptosis (as described in Protocol 1)
- Cell lysis buffer (e.g., 10 mM Tris-HCl pH 7.5, 130 mM NaCl, 1% Triton X-100, 10 mM NaF, 10 mM NaPi, 10 mM NaPPi)
- Protease Assay Buffer (e.g., 20 mM HEPES pH 7.5, 10% glycerol, 2 mM DTT)[7]
- Ac-DEVD-pNA (p-nitroaniline) or Ac-DEVD-AMC (7-amino-4-methylcoumarin) as a fluorogenic substrate
- **Ac-AAVALLPAVLLALLAP-DEVD-CHO**
- 96-well microplate
- Microplate reader (for absorbance at 405 nm for pNA or fluorescence with excitation at 380 nm and emission at 430-460 nm for AMC)[7]

Procedure:

- Cell Lysate Preparation: After inducing apoptosis, wash the cells with ice-cold PBS and lyse them using an appropriate cell lysis buffer. Centrifuge the lysate to pellet cellular debris and collect the supernatant.
- Protein Quantification: Determine the protein concentration of the cell lysates.
- Assay Setup: In a 96-well plate, add a standardized amount of cell lysate to each well.
- Inhibitor Addition: Add varying concentrations of **Ac-AAVALLPAVLLALLAP-DEVD-CHO** to the designated wells. Include a control group with no inhibitor.
- Substrate Addition: Add the caspase-3 substrate (Ac-DEVD-pNA or Ac-DEVD-AMC) to all wells at a final concentration of 20 μ M.[7]
- Incubation: Incubate the plate at 37°C for 1-2 hours, protected from light.[8]
- Measurement: Measure the absorbance or fluorescence using a microplate reader. The signal is proportional to the caspase-3 activity.

- Data Analysis: Calculate the percentage of inhibition of caspase-3 activity for each concentration of the inhibitor compared to the control.

Mandatory Visualization



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Caption: Inhibition of the central executioner caspase-3 by **Ac-AAVALLPAVLLALLAP-DEVD-CHO**.



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